

# Molecular formula and structure of potassium tartrate (K<sub>2</sub>C<sub>4</sub>H<sub>4</sub>O<sub>6</sub>)

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## Compound of Interest

Compound Name: Potassium tartrate

Cat. No.: B1212149

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## An In-depth Technical Guide to Potassium Tartrate (K<sub>2</sub>C<sub>4</sub>H<sub>4</sub>O<sub>6</sub>)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular formula, structure, and key technical data associated with **potassium tartrate** (K<sub>2</sub>C<sub>4</sub>H<sub>4</sub>O<sub>6</sub>). It is intended to serve as a valuable resource for professionals in research and development who require detailed information on this compound.

### Chemical Identity and Molecular Structure

**Potassium tartrate**, systematically named dipotassium (2R,3R)-2,3-dihydroxybutanedioate, is the potassium salt of L-tartaric acid.<sup>[1][2]</sup> It is often referred to as **dipotassium tartrate** or argol.<sup>[2][3]</sup> It is crucial to distinguish it from potassium bitartrate (KC<sub>4</sub>H<sub>5</sub>O<sub>6</sub>), also known as cream of tartar, with which it is frequently confused.<sup>[2][3]</sup>

The molecular formula of **potassium tartrate** is K<sub>2</sub>C<sub>4</sub>H<sub>4</sub>O<sub>6</sub>.<sup>[1][3]</sup> Its structure consists of a tartrate anion and two potassium cations. The tartrate anion possesses two stereocenters, and the naturally occurring form is derived from L-tartaric acid.

Molecular Structure:

## Physicochemical Properties

A summary of the key physicochemical properties of **potassium tartrate** is presented in the table below. This data is essential for its application in various experimental and industrial settings.

Property	Value	References
Molecular Weight	226.27 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White crystalline or granulated powder	<a href="#">[1]</a>
Density	1.984 g/cm <sup>3</sup>	
Solubility in Water	Soluble	<a href="#">[2]</a>
Solubility in Alcohol	Insoluble	<a href="#">[2]</a>
pH of 1% aqueous solution	7.0 - 9.0	<a href="#">[1]</a>
Crystal Structure	Monoclinic	

Note: Some sources may refer to a hemihydrate form ( $\text{K}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 0.5\text{H}_2\text{O}$ ).[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Synthesis of Dipotassium Tartrate

This protocol is based on the reaction of potassium hydrogen tartrate with a stoichiometric amount of potassium hydroxide.

Materials:

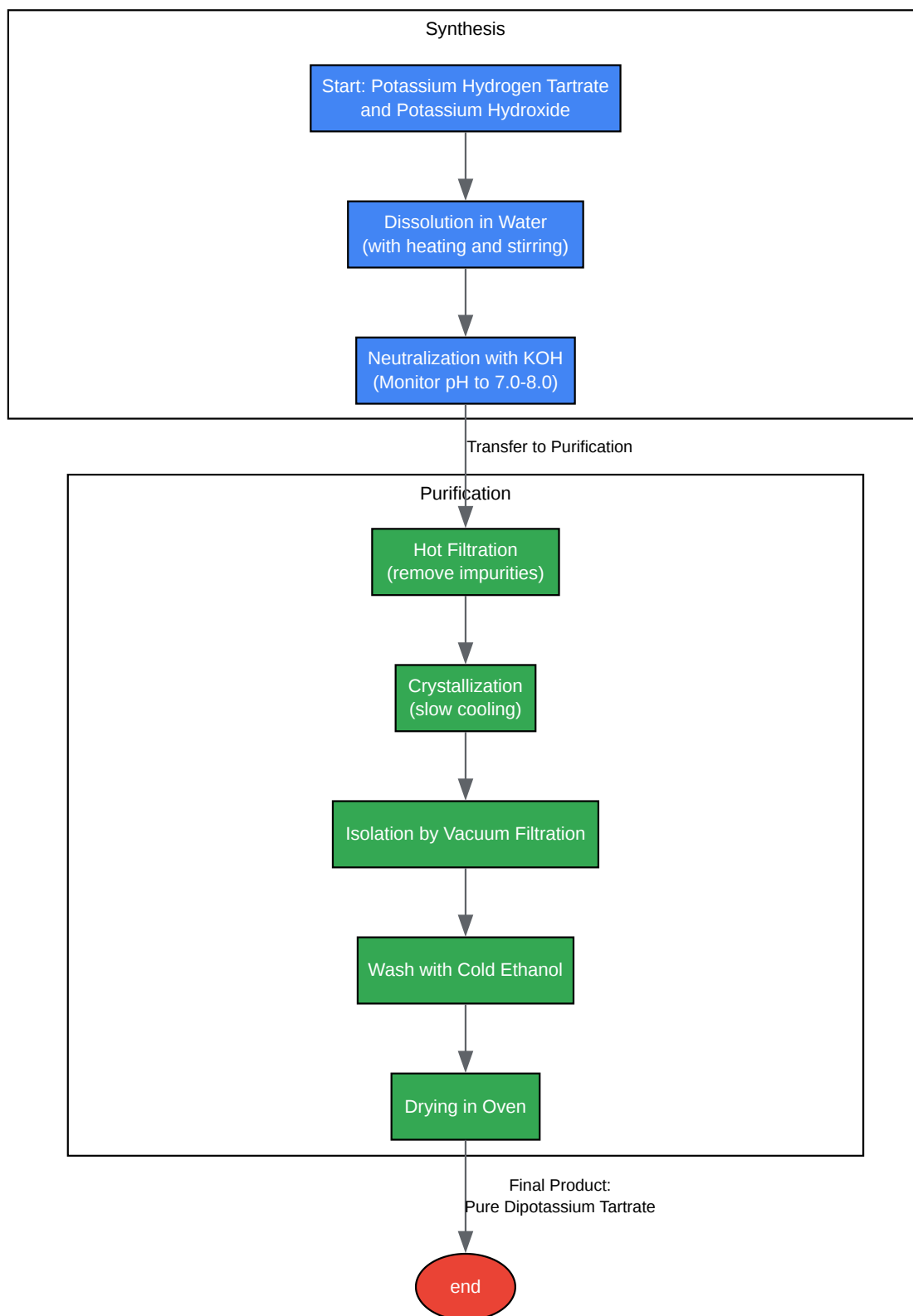
- Potassium hydrogen tartrate ( $\text{KHC}_4\text{H}_4\text{O}_6$ )
- Potassium hydroxide (KOH)
- Distilled water
- Ethanol

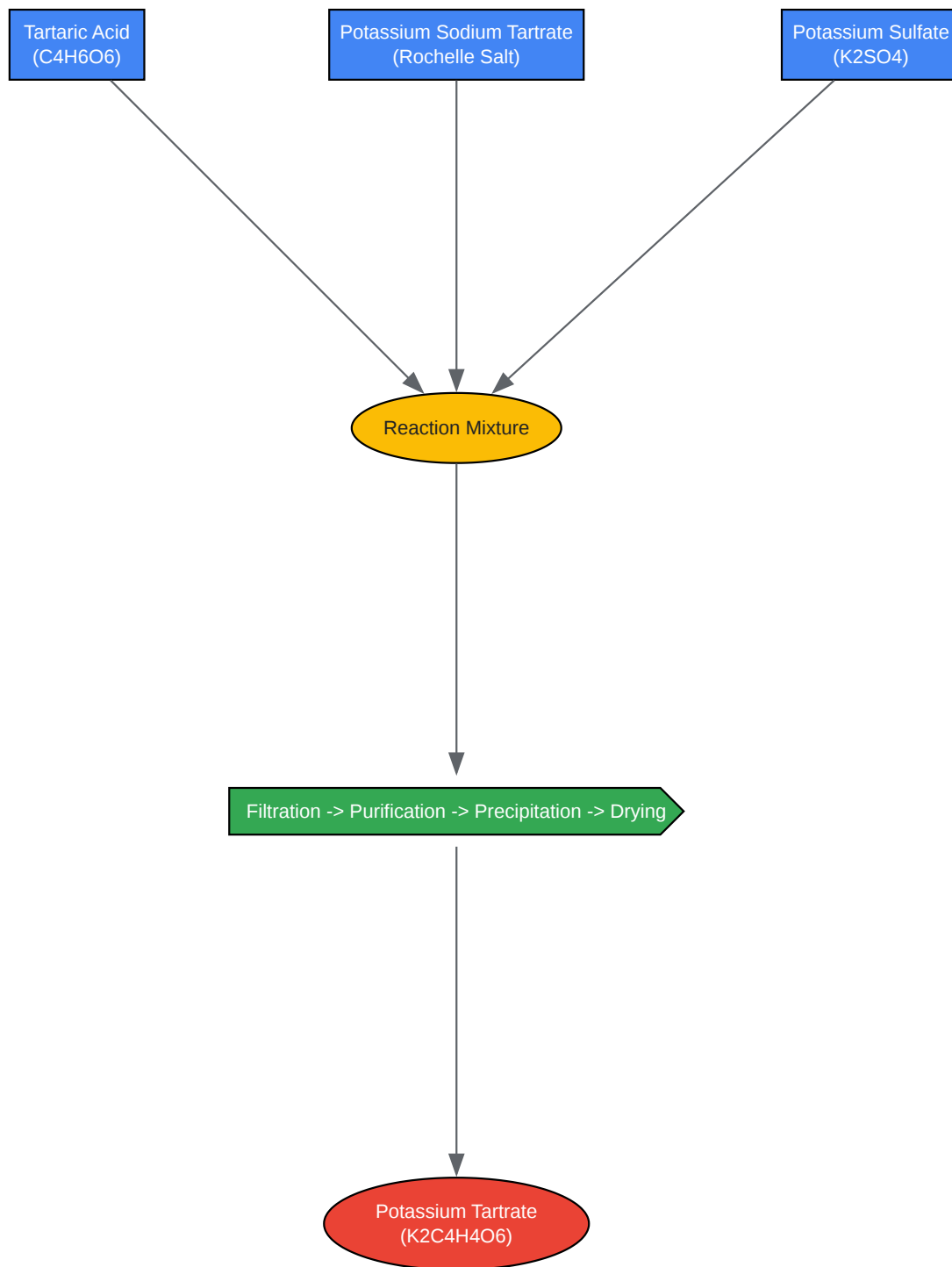
- pH meter or pH indicator strips
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper
- Crystallizing dish
- Drying oven

Procedure:

- **Dissolution:** In a beaker, dissolve a known mass of potassium hydrogen tartrate in distilled water with gentle heating and stirring.
- **Neutralization:** While monitoring the pH, slowly add a stoichiometric equivalent of potassium hydroxide solution to the potassium hydrogen tartrate solution. The reaction is complete when a stable pH of 7.0-8.0 is reached.
- **Filtration:** If any cloudiness persists, filter the hot solution to remove any insoluble impurities.
- **Crystallization:** Transfer the clear filtrate to a crystallizing dish. Allow the solution to cool slowly to room temperature. Further cooling in an ice bath can promote crystallization.
- **Isolation:** Collect the precipitated crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.
- **Drying:** Dry the purified **potassium tartrate** crystals in a drying oven at a temperature below 100°C to a constant weight.

Below is a workflow diagram illustrating the synthesis and purification process.





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## References

- 1. Potassium Tartrate | C<sub>4</sub>H<sub>4</sub>K<sub>2</sub>O<sub>6</sub> | CID 8984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. POTASSIUM TARTRATE - Ataman Kimya [atamanchemicals.com]
- 3. Learn About the Preparation of Potassium Tartrate [unacademy.com]
- 4. Di-Potassium tartrate hemihydrate | C<sub>4</sub>H<sub>6</sub>K<sub>2</sub>O<sub>7</sub> | CID 16211711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Potassium tartrate dibasic hemihydrate - L-(+)-Tartaric acid dipotassium salt, Dipotassium tartrate hemihydrate [sigmaaldrich.com]
- 6. CAS 6100-19-2: Potassium tartrate dibasic hemihydrate [cymitquimica.com]
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